

# Ravoxertinib stability problems storage conditions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Ravoxertinib

CAS No.: 1453848-26-4

Cat. No.: S548769

[Get Quote](#)

## Ravoxertinib Storage & Handling

The most concrete information comes from a supplier's product page, which provides the following guidance [1]:

Aspect	Specification
Recommended Storage	Store at low temperature [1]
Powder Form	-20°C for 3 years [1]
Solution in Solvent	-80°C for 1 year (e.g., in DMSO) [1]
Shipping Conditions	With blue ice or at ambient temperature [1]

Solvent	Solubility / Recommended Concentration
DMSO	81 mg/mL (183.73 mM) [1]
Ethanol	81 mg/mL (183.73 mM) [1]

Solvent	Solubility / Recommended Concentration
In Vivo Formulation	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline: 2 mg/mL (4.54 mM) [1]

## Suggested Experimental Protocols & Troubleshooting

Since direct data on stability issues is scarce, here are protocols and troubleshooting approaches based on general laboratory best practices and the context of **Ravoxertinib**'s use in research.

### Sample Preparation Workflow

For preparing a solution for *in vivo* studies, the supplier suggests a sequential process [1]:

Prepare Ravoxertinib Solution

Add solvents sequentially:

1. 10% DMSO
2. 40% PEG300
3. 5% Tween 80
4. 45% Saline

Clarify solution before adding next solvent

Use heating and/or sonication if necessary

Prepare working solution immediately before use

Note: Formulation is for reference.  
Modify based on experimental conditions.

[Click to download full resolution via product page](#)

## Troubleshooting Guide: Common Scenarios

Here are potential issues and verification methods informed by general laboratory principles [2]:

Problem	Possible Cause	Verification & Solution
---------	----------------	-------------------------

| **Unexpected loss of activity** | Compound degradation due to improper storage, freeze-thaw cycles, or prolonged time in solution. | **Verify Bioactivity**: Re-test in a known cell-based assay (e.g., measure inhibition of phospho-ERK or phospho-p90RSK by western blot) [1]. **Check Solution**: Ensure the solution is clear with no precipitate; sonicate or warm if necessary [1]. | | **Poor solubility or precipitate formation** | Solution concentration is too high, incorrect solvent used, or compound has precipitated out of solution. | **Sonication**: Sonicate the solution to re-dissolve [1]. **Sequential Solvent Addition**: Follow the sequential dilution method for *in vivo* formulations to maintain clarity [1]. | | **High background or non-specific effects in assays** | Solvent toxicity (e.g., high DMSO concentration) or off-target effects. | **Control Solvent**: Include a vehicle control with the same concentration of DMSO/solvent. **Confirm Specificity**: Use a different ERK1/2 inhibitor as a comparative control to confirm observed effects are target-specific. |

## Key Considerations for Researchers

- **Aliquot for Stability**: To prevent repeated freeze-thaw cycles, which can degrade the compound, always aliquot the stock solution upon arrival [2] [1].
- **Validate Experimentally**: The provided *in vivo* formulation is a starting point. Its stability and compatibility with your specific administration route (e.g., intraperitoneal vs. oral gavage) should be validated empirically [1].
- **Monitor for Degradation**: Visually inspect solutions before use. Any cloudiness or formation of precipitate suggests stability or solubility issues.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | ERK | TargetMol Ravoxertinib [targetmol.com]
2. RT-PCR / RT-qPCR故障排除指南 [sigmaaldrich.com]

To cite this document: Smolecule. [Ravoxertinib stability problems storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548769#ravoxertinib-stability-problems-storage-conditions>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)